

"CAS number and molecular structure of 5-Methylisochroman"

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Compound of Interest

Compound Name: 5-Methylisochroman

Cat. No.: B13035673

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5-Methylisochroman: A Technical Overview

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a summary of the available chemical information for **5-Methylisochroman**. It is important to note that a dedicated entry with a specific CAS number for **5-Methylisochroman** is not readily available in major chemical databases. However, information for the closely related isomer, 4-Methylisochroman, is accessible and is presented here for reference.

Molecular Structure and Identification

While the exact CAS number for **5-Methylisochroman** could not be retrieved, the molecular formula is expected to be C₁₀H₁₂O. For the related compound, 4-Methylisochroman, the following identifiers have been established.

Table 1: Chemical Identifiers for 4-Methylisochroman

Identifier	Value
CAS Number	26164-08-9
Molecular Formula	C10H12O ^[1]
Molecular Weight	148.2 g/mol ^[1]
InChI	InChI=1S/C10H12O/c1-8-6-11-7-9-4-2-3-5-10(8)9/h2-5,8H,6-7H2,1H3
InChIKey	KFOXDILMEHCWMS-UHFFFAOYSA-N
SMILES	<chem>CC1COCC2CCCCC12</chem>

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **5-Methylisochroman** are not available. The properties of the related compound, 4-Methylisochroman, are provided below for comparative purposes.

Table 2: Physicochemical Properties of 4-Methylisochroman

Property	Value
Stereochemistry	RACEMIC ^[1]
Optical Activity	(+ / -) ^[1]
Defined Stereocenters	0 / 1 ^[1]
Charge	0 ^[1]

Experimental Protocols and Biological Activity

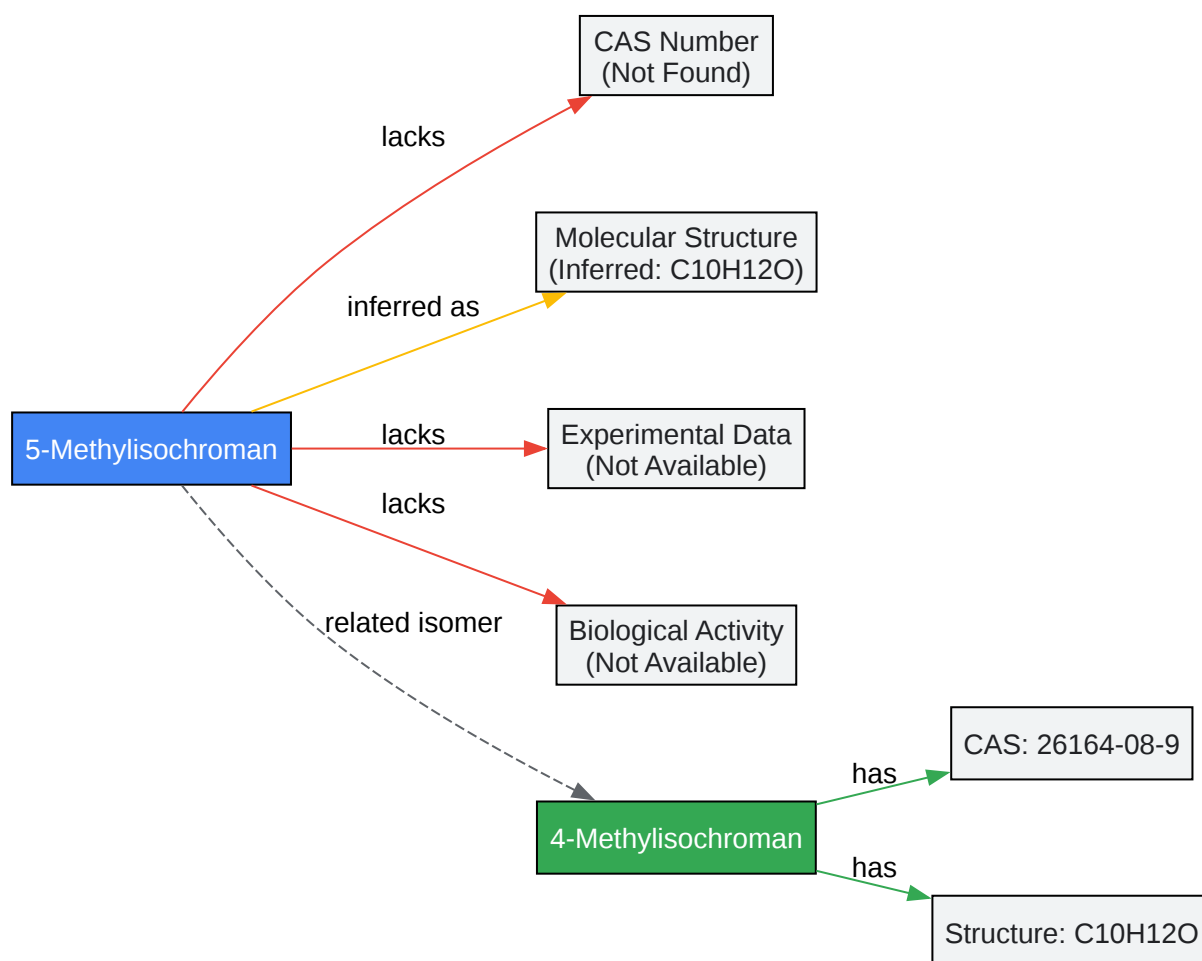
Currently, there are no published, detailed experimental protocols or biological activity data specifically associated with **5-Methylisochroman** in the public domain. Research into this specific isomer may be limited or not yet disclosed.

Signaling Pathways and Experimental Workflows

Due to the absence of specific biological data for **5-Methylisochroman**, no signaling pathways or experimental workflows involving this compound can be depicted.

Logical Representation of Available Information

The following diagram illustrates the current status of information regarding **5-Methylisochroman**.



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Caption: Information availability for **5-Methylisochroman**.

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References

- 1. GSRS [gsrs.ncats.nih.gov]
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